

"2-Hydroxy-5-methoxy-3-nitrobenzaldehyde" synthesis pathway

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Compound of Interest

Compound Name: 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde

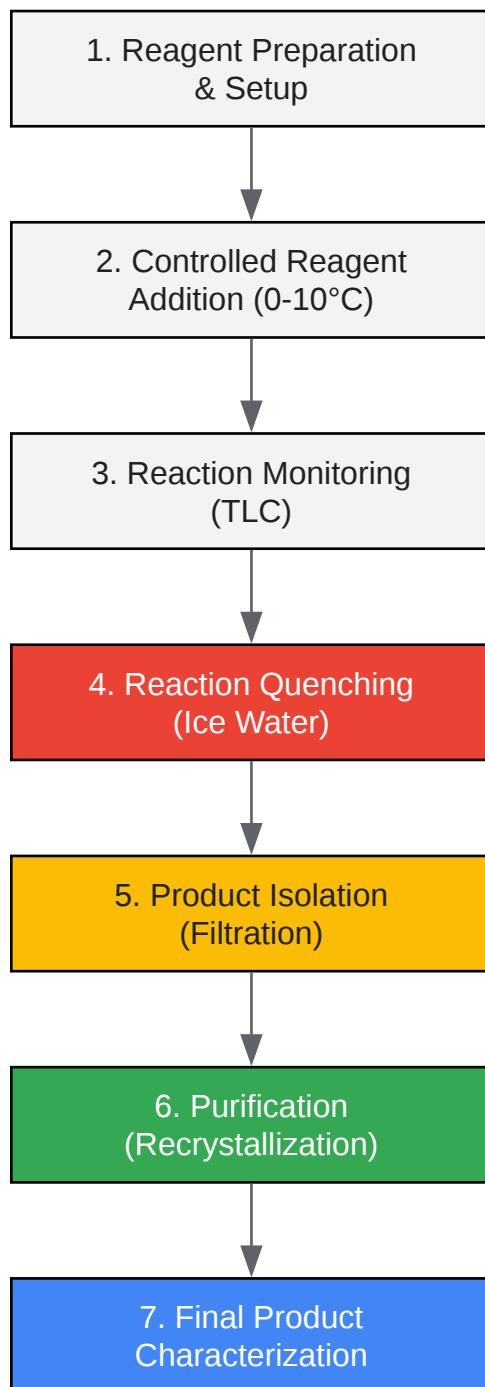
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Overall Synthesis Pathway

The synthesis of **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde** is most effectively achieved through a two-step reaction sequence. The first step involves the introduction of a formyl group onto the 4-methoxyphenol ring to create the intermediate, 2-Hydroxy-5-methoxybenzaldehyde. The second step is the regioselective nitration of this intermediate to yield the final product.





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